

physicochemical properties of 3-phenoxyphenol for material science

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Compound of Interest

Compound Name: **3-Phenoxyphenol**

Cat. No.: **B1222215**

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An In-depth Technical Guide to the Physicochemical Properties of **3-Phenoxyphenol** for Material Science

Introduction

3-Phenoxyphenol is an organic compound with the chemical formula $C_{12}H_{10}O_2$. It belongs to the class of diaryl ethers and is characterized by a phenol group substituted with a phenoxy group at the meta position. This unique structure imparts a combination of flexibility, thermal stability, and reactivity that makes it a valuable building block in material science, particularly in the synthesis of high-performance polymers. This guide provides a comprehensive overview of the core physicochemical properties of **3-phenoxyphenol**, detailed experimental protocols for their determination, and an exploration of their relevance in material science applications.

Physicochemical Properties

The material science applications of **3-phenoxyphenol** are directly influenced by its inherent physicochemical properties. These properties dictate its processing conditions, reactivity in polymerization reactions, and the characteristics of the resulting materials. A summary of these key properties is presented below.

Property	Value	Units
Molecular Formula	$C_{12}H_{10}O_2$	
Molecular Weight	186.21	g/mol
Melting Point	64-67	°C
Boiling Point	315	°C
Density	1.23	g/cm ³
pKa	9.8	
Solubility	Soluble in methanol, ethanol, diethyl ether, and acetone. Insoluble in water.	
Appearance	Off-white to pale yellow crystalline solid	

Experimental Protocols

Accurate determination of the physicochemical properties of **3-phenoxyphenol** is crucial for its effective utilization in material science. The following are detailed methodologies for key experimental procedures.

Melting Point Determination

The melting point of **3-phenoxyphenol** can be determined using the capillary method with a melting point apparatus.

Procedure:

- A small amount of finely powdered **3-phenoxyphenol** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C/min) near the expected melting point.

- The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Boiling Point Determination

The boiling point of **3-phenoxyphenol** can be determined using the distillation method.

Procedure:

- A sample of **3-phenoxyphenol** is placed in a distillation flask with a few boiling chips.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the flask.
- The flask is heated, and the temperature is recorded when the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point.

Solubility Determination

The solubility of **3-phenoxyphenol** in various solvents can be determined by the equilibrium solubility method.

Procedure:

- An excess amount of **3-phenoxyphenol** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (e.g., 24 hours).
- The saturated solution is then filtered to remove the undissolved solid.
- A known volume of the filtrate is taken, the solvent is evaporated, and the mass of the dissolved **3-phenoxyphenol** is measured. The solubility is then calculated.

pKa Determination

The acid dissociation constant (pKa) of the phenolic hydroxyl group in **3-phenoxyphenol** can be determined by potentiometric titration.

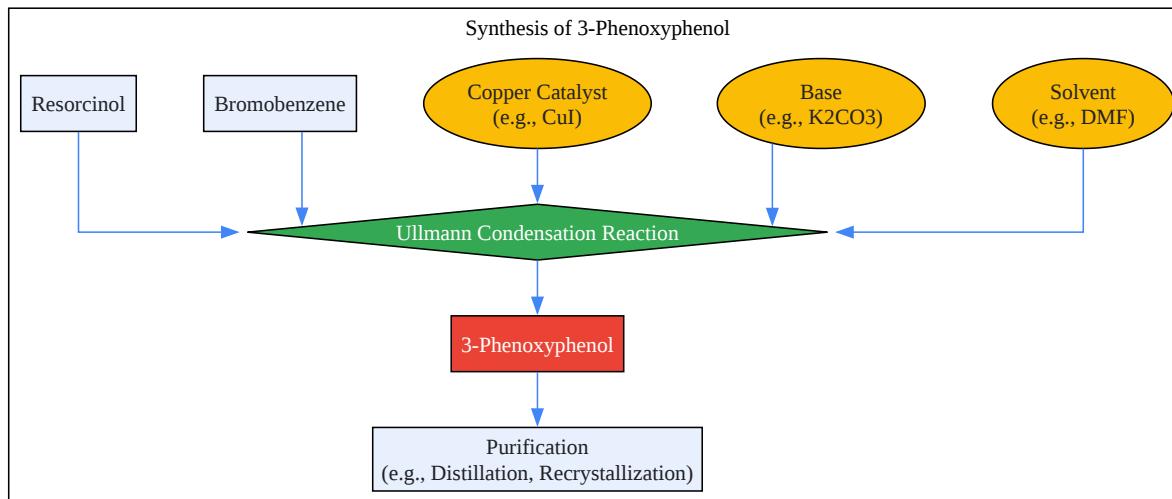
Procedure:

- A known concentration of **3-phenoxyphenol** is dissolved in a suitable solvent mixture (e.g., water-methanol).
- The solution is titrated with a standardized solution of a strong base (e.g., NaOH) while monitoring the pH using a calibrated pH meter.
- A titration curve of pH versus the volume of titrant added is plotted.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

Material Science Applications

The physicochemical properties of **3-phenoxyphenol** are pivotal to its applications in material science, primarily as a monomer in the synthesis of high-performance polymers such as poly(ether ether ketone) (PEEK) and other poly(aryl ether ketone)s (PAEKs).

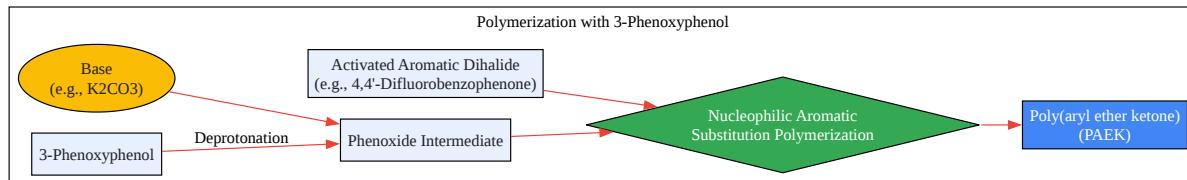
The presence of the ether linkage in **3-phenoxyphenol** provides flexibility to the resulting polymer backbone, while the aromatic rings contribute to thermal stability and mechanical strength. The phenolic hydroxyl group serves as a reactive site for nucleophilic aromatic substitution reactions during polymerization.



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Caption: Synthesis workflow for **3-phenoxyphenol** via Ullmann condensation.

The polymerization process involving **3-phenoxyphenol** typically follows a nucleophilic aromatic substitution mechanism. The phenoxide ion, generated by deprotonation of the hydroxyl group with a base, acts as a nucleophile, attacking an activated aromatic dihalide.



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Caption: Polymerization pathway involving **3-phenoxyphenol**.

Conclusion

3-Phenoxyphenol is a key monomer in the development of advanced materials. Its well-defined physicochemical properties, including its melting and boiling points, solubility, and the reactivity of its phenolic hydroxyl group, are fundamental to its successful application in the synthesis of high-performance polymers. A thorough understanding of these properties and the experimental methods for their determination is essential for researchers and scientists in the field of material science to innovate and develop new materials with tailored characteristics.

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